

Personal protective equipment for handling 3-[Benzyl(methyl)amino]propanoic acid

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Compound of Interest

Compound Name: 3-[Benzyl(methyl)amino]propanoic acid

Cat. No.: B171463

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Essential Safety and Handling Guide for 3-[Benzyl(methyl)amino]propanoic Acid

This guide provides crucial safety protocols, personal protective equipment (PPE) recommendations, and operational procedures for the handling and disposal of **3-[Benzyl(methyl)amino]propanoic acid** (CAS No. 149692-49-9). Adherence to these guidelines is essential for ensuring a safe laboratory environment for researchers, scientists, and drug development professionals.

Hazard Identification and Health Effects

Based on available safety data, **3-[Benzyl(methyl)amino]propanoic acid** is classified as an irritant.^[1] The primary health hazards are associated with direct contact and inhalation.

- Eye Irritation: Causes serious eye irritation.^[1]
- Skin Irritation: Causes skin irritation.^[1]
- Respiratory Irritation: May cause respiratory tract irritation if inhaled.^{[1][2]}
- Ingestion: May be harmful if swallowed.^[2]

For any exposure, immediate first aid is critical. In case of eye contact, rinse cautiously with water for several minutes, removing contact lenses if present and easy to do.^[3] If on skin, wash with plenty of soap and water.^{[2][3]} If inhaled, move the person to fresh air.^[3] Seek medical attention if irritation persists.

Personal Protective Equipment (PPE)

The use of appropriate PPE is the most critical barrier to preventing direct exposure to hazardous chemicals.^{[4][5]} The following table summarizes the mandatory PPE for handling **3-[Benzyl(methyl)amino]propanoic acid**.

PPE Category	Item	Specification & Rationale
Eye & Face	Chemical Splash Goggles	Must be worn at all times to protect against splashes.[4][6] Standard safety glasses are insufficient; goggles with baffled airways that prevent direct splashes are required.[7]
Face Shield	Recommended in addition to goggles when handling larger quantities or during procedures with a high risk of splashing, such as mixing or transferring corrosive substances.[4][8]	
Hand	Chemical-Resistant Gloves	Wear unlined, chemical-resistant gloves (e.g., Nitrile, Neoprene).[5][8] Always inspect gloves for tears or holes before use and wash hands thoroughly after removal.[2]
Body	Laboratory Coat	A flame-resistant lab coat that covers to the knees should be worn to protect skin and clothing from spills.[4][6] Ensure the coat is fully buttoned.
Full-Length Pants & Shoes	Long pants and closed-toe shoes are mandatory to protect against accidental spills and dropped objects.[4][6] Shorts and sandals are not permitted.[6]	
Respiratory	Respirator / Ventilation	Use only in a well-ventilated area.[1] A chemical fume hood

or other local exhaust
ventilation is necessary to
keep airborne levels low and
avoid breathing dust or fumes.

[\[2\]](#)[\[3\]](#)[\[5\]](#)

Operational and Disposal Plans

A systematic approach to handling and disposal minimizes risks and ensures regulatory compliance. The following workflows provide step-by-step guidance for laboratory operations.

3.1. Chemical Handling Workflow

This workflow outlines the essential steps for safely handling **3-[Benzyl(methyl)amino]propanoic acid** from preparation to post-handling cleanup.

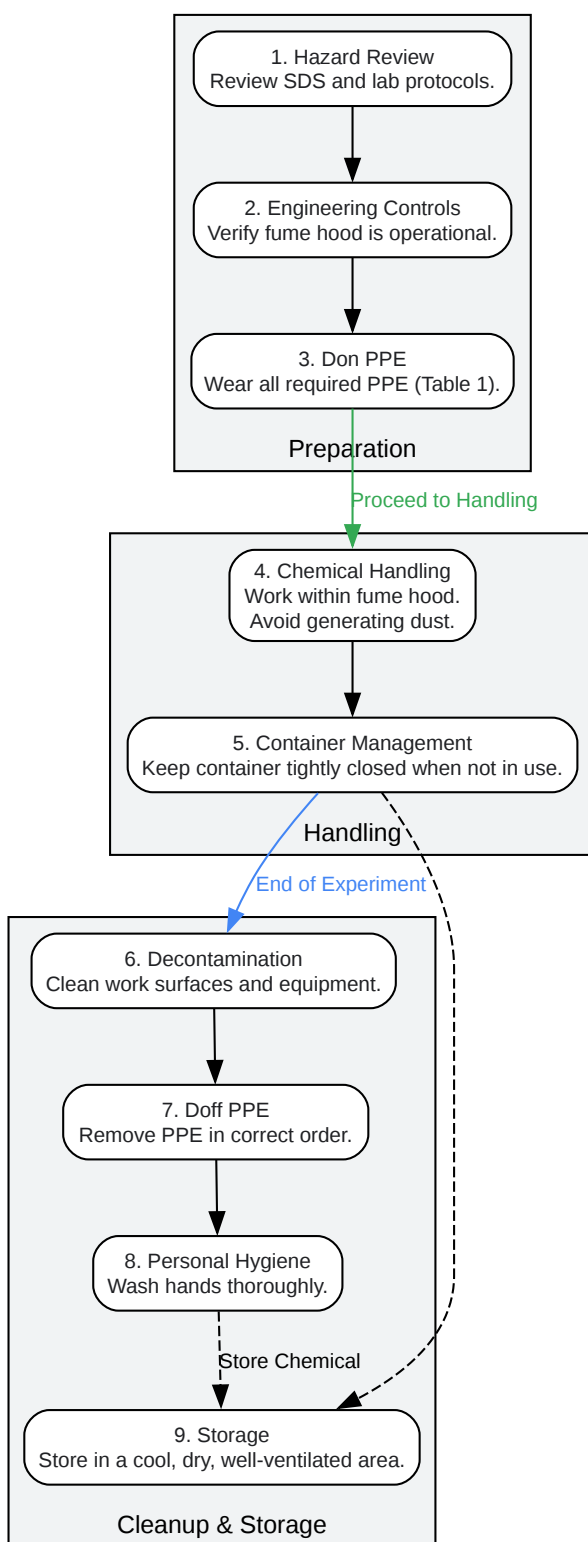


Diagram 1: Chemical Handling Workflow

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Caption: A step-by-step workflow for the safe handling of chemicals in a laboratory setting.

3.2. Waste Disposal Plan

Proper disposal is a critical final step. All waste must be treated as hazardous unless otherwise determined.

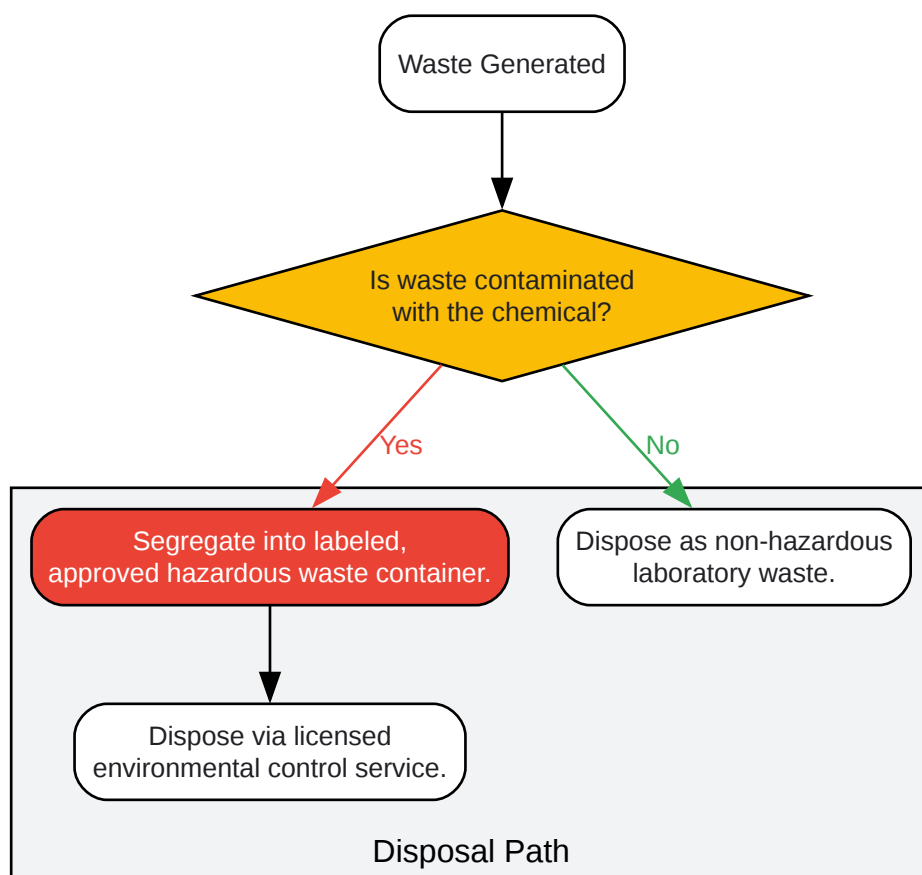


Diagram 2: Waste Disposal Workflow

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Caption: Decision workflow for the segregation and disposal of laboratory waste.

Waste must be disposed of in accordance with all federal, state, and local environmental control regulations.[2] Do not allow the product to enter drains, waterways, or soil.[3] Contaminated materials and the chemical itself should be placed into a suitable, labeled disposal container and handled by an approved waste disposal plant.[3]

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